

4-(2-Isothiocyanatophenyl)morpholine: Technical Profile & Synthetic Utility[1][2][3][4]

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine

CAS No.: 51317-67-0

Cat. No.: B1623059

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Executive Summary

4-(2-Isothiocyanatophenyl)morpholine (CAS 51317-67-0) is a specialized bifunctional building block used primarily in medicinal chemistry for the synthesis of nitrogen-containing heterocycles.[1][2][3][4] Structurally, it consists of a morpholine ring attached to the ortho position of a phenyl isothiocyanate core.[1][2] This specific ortho substitution pattern creates a unique steric and electronic environment, facilitating the rapid construction of fused ring systems such as quinazolines, benzimidazoles, and benzothiazoles via intramolecular cyclization.[1][2]

This guide provides a validated technical overview of the compound's physicochemical properties, synthesis protocols, and application in drug discovery workflows.[1][2]

Chemical Identity & Physicochemical Properties[1][2][3][5][6][7][8]

Core Identifiers

Property	Detail
Chemical Name	4-(2-Isothiocyanatophenyl)morpholine
CAS Number	51317-67-0
Synonyms	2-Morpholinophenyl isothiocyanate; 1-(2-Isothiocyanatophenyl)morpholine
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS
Molecular Weight	220.29 g/mol
SMILES	<chem>O1CCN(CC1)c2ccccc2N=C=S</chem>
InChI Key	(Predicted) AXUXRZZYZBZQAR-UHFFFAOYSA-N (Isomer specific)

Physical Properties[1][2][3]

- Appearance: Typically an off-white to pale yellow solid or viscous oil (depending on purity/temperature).[1][2][3]
- Solubility: Soluble in DCM, Chloroform, DMSO, DMF; sparingly soluble in water.[1][2]
- Reactivity Profile: The isothiocyanate (-NCS) group is highly electrophilic, susceptible to nucleophilic attack by amines, thiols, and alcohols.[1][2] The morpholine ring acts as a moderate electron donor and a solubilizing pharmacophore.[1][2][3]

Synthetic Routes & Methodology

The synthesis of **4-(2-Isothiocyanatophenyl)morpholine** typically proceeds via the functionalization of the corresponding aniline precursor.[1][2][3] The ortho-positioning is critical; the steric bulk of the morpholine ring can influence the reaction rate with thiophosgene equivalents.[1][2][3]

Validated Synthesis Protocol

Precursor: 2-Morpholinoaniline (CAS 5585-33-1) Reagent: Thiophosgene (CSCl₂) or 1,1'-Thiocarbonyldiimidazole (TCDI)[1][2][3]

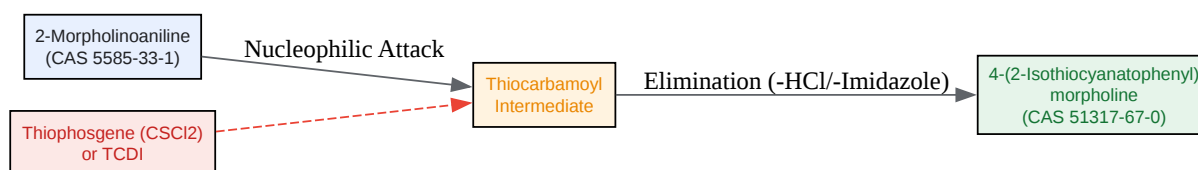
Protocol A: Thiophosgene Method (Standard)

- Dissolution: Dissolve 2-morpholinoaniline (1.0 eq) in DCM or Chloroform at 0°C.
- Base Addition: Add a non-nucleophilic base (e.g., Triethylamine or DIPEA, 2.0–3.0 eq) to scavenge HCl.[1][2]
- Thiophosgene Addition: Add Thiophosgene (1.1 eq) dropwise over 30 minutes. Caution: Highly toxic reagent.[1][3]
- Reaction: Stir at 0°C to RT for 2–4 hours. Monitor by TLC (disappearance of amine).
- Workup: Quench with water, extract with DCM, wash with brine, dry over Na₂SO₄.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: TCDI Method (Safer Alternative)

- Dissolution: Dissolve 2-morpholinoaniline (1.0 eq) in anhydrous THF.
- Reagent Addition: Add TCDI (1.2 eq) at RT.
- Reaction: Reflux for 4–12 hours.
- Workup: Concentrate solvent; purify residue directly or via extraction.[1][3]

Synthesis Workflow Diagram



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Caption: Step-wise conversion of 2-morpholinoaniline to the isothiocyanate target via thiocarbonyl transfer.

Applications in Drug Discovery[1][2][3][6][9]

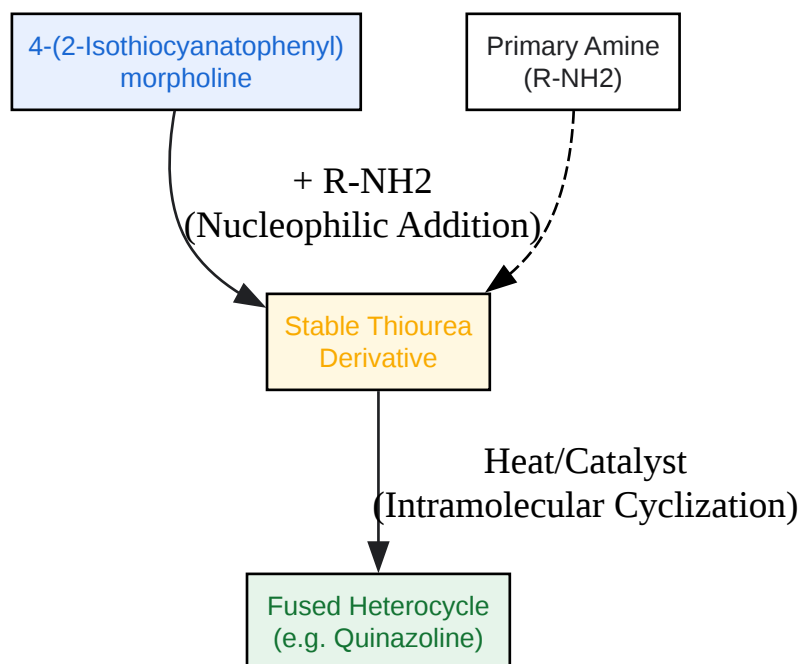
The ortho-morpholino isothiocyanate scaffold is a "privileged structure" intermediate.[1][2][3]
The proximity of the morpholine nitrogen to the electrophilic isothiocyanate carbon allows for unique intramolecular interactions and cyclization pathways.[1][2][3]

Heterocycle Construction

The primary utility is the synthesis of Quinazoline-2-thiones and Benzimidazoles.[1][2][3]

- Pathway: Reaction with primary amines yields thioureas.[1][3] If the amine contains a pendant nucleophile (or if the morpholine ring is modified/displaced), cyclization occurs.[1][2]
- Pharmacophore: The morpholine group typically improves metabolic stability and water solubility (logP adjustment) in the final drug candidate.[1][2][3]

Mechanistic Pathway: Thiourea Formation & Cyclization[1][2][3]



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Caption: Divergent synthesis pathways: Stable thiourea formation vs. cyclization to fused heterocycles.

Handling & Safety Protocols

Hazard Classification: Irritant, Lachrymator.[1][2]

- H315/H319: Causes skin and serious eye irritation.[1][3]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled (Sensitizer). [1][2][3]

Self-Validating Safety Checklist:

- Containment: Always handle in a functioning fume hood. Isothiocyanates are potent lachrymators.[1][2][3]
- Quenching: Keep a beaker of aqueous ammonia or dilute NaOH nearby to neutralize spills (converts NCS to thiourea).[1][3]
- PPE: Double nitrile gloves are recommended due to the lipophilicity of the morpholine moiety facilitating skin absorption.[1][3]

References

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